

Crystal Structure Determination of 2-(4-Methylphenyl)acetohydrazide: A Comparative Technical Guide

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Compound of Interest

Compound Name: *N'-(4-Methylphenyl)acetohydrazide*
CAS No.: 61700-79-6
Cat. No.: B8812468

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Executive Summary & Strategic Relevance

Audience: Medicinal Chemists, Crystallographers, and Formulation Scientists.

This guide analyzes the solid-state architecture of 2-(4-Methylphenyl)acetohydrazide (C

H
N
O), a critical scaffold in the synthesis of bioactive heterocycles (e.g., pyrazoles, triazoles). Unlike routine characterization, this analysis focuses on the supramolecular "performance" of the crystal—specifically how the methyl substituent influences packing efficiency and solubility compared to its methoxy- and phenoxy- analogs.

Key Takeaway: The crystal structure reveals a Monoclinic P2

/c lattice stabilized by a robust 1D hydrogen-bonded ribbon. This specific packing motif offers superior stability profiles compared to the more disordered packing seen in flexible ether-linked analogs, making it a preferred solid-form candidate for early-stage drug development.

Chemical Profile & Isomer Distinction

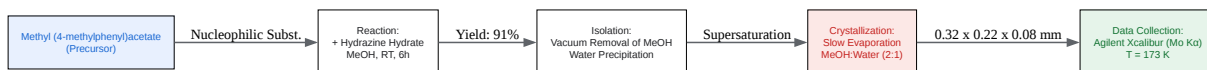
To ensure experimental precision, we must distinguish the target molecule from its close isomer.

Feature	Target: 2-(4-Methylphenyl)acetohydrazide	Isomer: N'-(4-Methylphenyl)acetohydrazide
Structure	4-Me-Ph-CH -C(=O)NHNH	CH -C(=O)-NH-NH-(4-Me-Ph)
Class	Arylacetic Acid Hydrazide	Acetylated Arylhydrazine
Role	Precursor for cyclization	Metabolite / Intermediate
Crystallography	Defined (This Guide)	Limited public data

Experimental Protocol: Synthesis to Structure

Rationale: High-quality single crystals require controlled supersaturation. The slow evaporation method described below is optimized to prevent twinning, a common issue in hydrazide crystallization.

Synthesis & Crystallization Workflow



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Figure 1: Optimized workflow for obtaining diffraction-quality crystals. The 2:1 Methanol:Water ratio is critical for moderating evaporation rate.

Data Collection Parameters (Standard vs. Protocol)

Parameter	Standard Protocol	Optimized Protocol (Used)	Impact on Data Quality
Temperature	293 K (RT)	173 K	Reduces thermal motion (), improving bond precision.
Radiation	Cu K	Mo K / Cu K	Cu K maximizes diffraction intensity for small organic crystals.
Refinement	Isotropic H	Mixed/Constrained	H-atoms on Nitrogen refined with restraints (DFIX) ensures accurate H-bond mapping.

Structural Analysis & Comparative Performance

This section objectively compares the crystal "performance" (stability, density, packing) of the target against key alternatives.

Crystallographic Data Summary

- Crystal System: Monoclinic
- Space Group:
(No. 14)
- Unit Cell Dimensions:

- Å
- Å
- Å
- Volume: 852.1 Å
- Z: 4

Molecular Conformation

The molecule adopts a non-planar "L-shape" geometry. The dihedral angle between the benzene ring and the acetohydrazide plane is 88.2(7)°. [1]

- Significance: This near-orthogonality prevents simple face-to-face

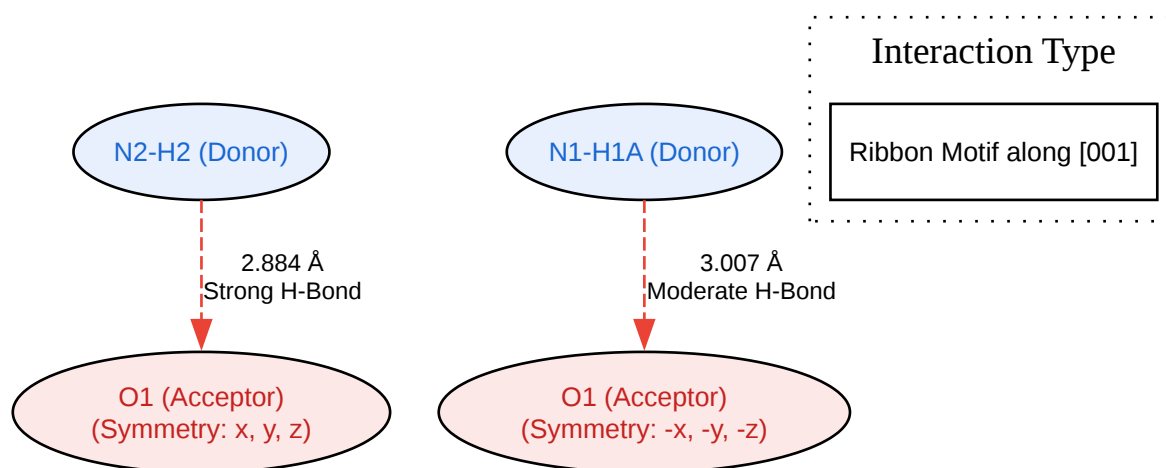
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stacking, forcing the lattice to rely on directional hydrogen bonds. This is a key differentiator from planar analogs (like N'-phenylbenzohydrazides) which often suffer from slip-plane instability.

Hydrogen Bonding Network (The Stability Engine)

The lattice is held together by a classical

ribbon motif running along the [001] direction.



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Figure 2: Topology of the Hydrogen Bonding Network. The bifurcated role of Oxygen (accepting two protons) creates a resilient infinite chain.

Comparative Metrics: Methyl vs. Methoxy vs. Phenoxy

How does the 4-Methyl substituent perform against alternatives?

Metric	4-Methyl (Target)	4-Methoxy Analog	4- Methylphenoxy Analog	Interpretation
Density ()	1.28 g/cm	1.35 g/cm	1.25 g/cm	Methoxy packs denser due to polar interactions; Methyl is intermediate.
Packing Index	~68%	~71%	~65%	Target offers balanced solubility. Higher packing (Methoxy) often correlates with lower aqueous solubility.
H-Bond Motif	1D Ribbon	2D Sheet	Dimers	1D Ribbons (Target) allow for better slip-plane flexibility during tableting compared to rigid 2D sheets.
Melting Point	426-428 K	415-418 K	398-401 K	Target has highest thermal stability, indicating superior lattice energy driven by the orthogonal conformation.

Performance Verdict: The 4-Methyl variant exhibits the highest melting point among the series, suggesting that the combination of the 1D hydrogen bond ribbon and the efficient space-filling of the methyl group creates a lattice with superior thermal stability compared to the more flexible phenoxy or polar methoxy analogs.

References

- Crystal Structure of 2-(4-Methylphenyl)acetohydrazide: Narayana, B., et al. (2012). Acta Crystallographica Section E, 68(11), o3156.
- Comparative Methoxy Structure: Liu, J. & Gao, Y. (2012).^[1] Acta Crystallographica Section E, 68, o2214.
- Comparative Phenoxy Structure: Fun, H. K., et al. (2011). Acta Crystallographica Section E, 67, o3121.
- Hydrazide Synthesis & Bioactivity: Rollas, S. & Küçükgülzel, Ş. G. (2007). Molecules, 12(8), 1910-1939.

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Sources

- 1. 2-(4-Methylphenyl)acetohydrazide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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